

# Application Notes and Protocols: 3,5-Diacetamido-2,6-diiodobenzoic Acid

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## Compound of Interest

Compound Name: 3,5-Diacetamido-2,6-diiodobenzoic acid

Cat. No.: B109223

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **3,5-Diacetamido-2,6-diiodobenzoic acid**. While specific data for this di-iodinated compound is limited, much of the information is extrapolated from its close and well-documented analogue, 3,5-diacetamido-2,4,6-triiodobenzoic acid (Diatrizoic acid). Users should handle this compound with the care required for a potentially hazardous chemical.

## Chemical and Physical Properties

A summary of the key physical and chemical properties is provided below. Note that some data pertains to the tri-iodinated analogue due to a lack of specific data for the di-iodinated compound.

Property	Value	Source
Molecular Formula	C11H10I2N2O4	[1]
Molecular Weight	488.02 g/mol	[1]
Appearance	White to off-white powder/solid	
Melting Point	>300 °C (for tri-iodo analogue)	[2]
Solubility	Soluble in Methanol	[2]
Storage Temperature	20-25°C (68-77°F); -20°C Freezer in Amber Vial	[2]

## Safety and Handling

### General Precautions:

- Engineering Controls: Handle in a well-ventilated place.[3] Use a local exhaust system if dust or aerosol generation is likely.[3] Safety showers and eye wash stations should be readily available.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety glasses or chemical safety goggles. A face shield may be necessary in situations with a higher risk of splashing.[3]
  - Hand Protection: Wear compatible chemical-resistant gloves.[4]
  - Skin and Body Protection: Wear protective clothing and boots as required by the specific laboratory conditions.[3]
  - Respiratory Protection: Use a dust respirator if handling fine powders.[3]
- Hygiene: Wash hands and face thoroughly after handling.[3] Do not eat, drink, or smoke in the laboratory. Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[4]

### Spill and Disposal:

- Spill Containment: In case of a spill, keep unnecessary personnel away.[3] Prevent the product from entering drains.[3]
- Cleanup: Sweep up spilled solid material, taking care not to disperse dust, and collect it into a suitable, airtight container for disposal.[3]
- Disposal: Dispose of the material in accordance with local, regional, and national regulations.

## Storage

- Conditions: Store in a cool, dark, and dry place.[3][4] Keep the container tightly closed.[3]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[3]
- Recommended Storage: For long-term storage, an amber vial in a -20°C freezer is recommended.[2] For general use, storage at 20-25°C is acceptable, but excessive heat should be avoided.[2]

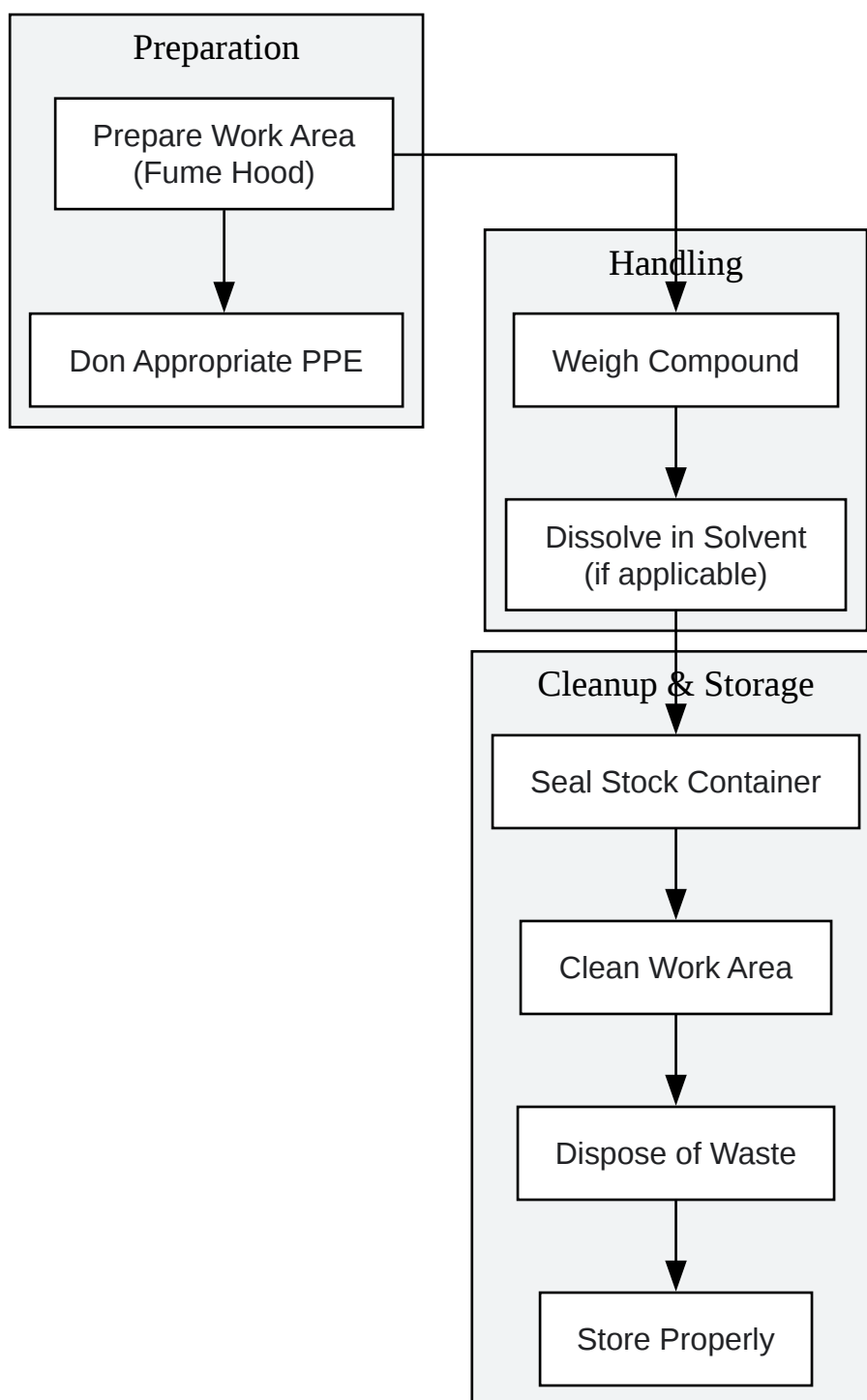
## Experimental Protocols

### General Protocol for Handling and Weighing:

- Preparation: Ensure the work area (e.g., chemical fume hood) is clean and uncluttered. Assemble all necessary equipment, including personal protective equipment (PPE).
- Weighing:
  - Tare a clean, dry weighing vessel on an analytical balance.
  - Carefully transfer the desired amount of **3,5-Diacetamido-2,6-diiodobenzoic acid** to the weighing vessel using a clean spatula. Avoid creating dust.
  - Record the exact weight.
- Dissolution (if required):
  - Add the weighed solid to the appropriate solvent (e.g., methanol) in a suitable flask.

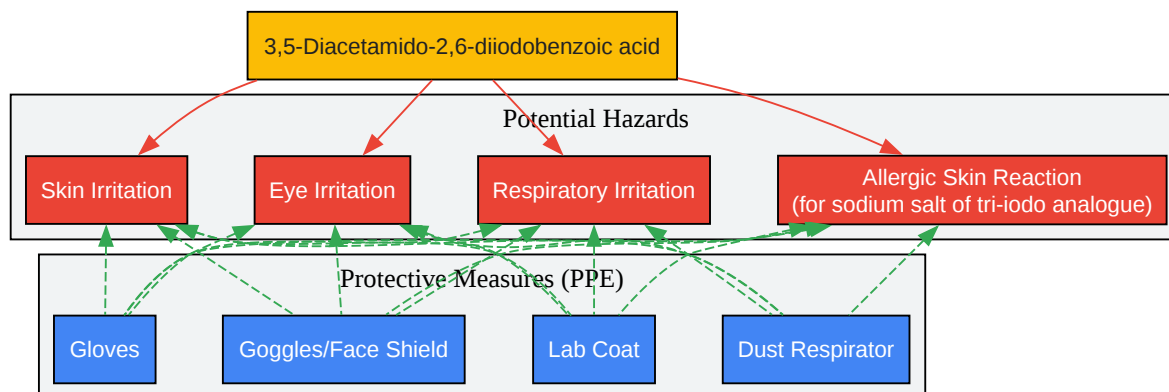
- Stir or sonicate as needed to achieve complete dissolution.
- Post-Handling:
  - Tightly seal the stock container of the chemical.
  - Clean any residual powder from the balance and work area.
  - Dispose of any contaminated materials (e.g., weighing paper, gloves) in the designated chemical waste.
  - Wash hands thoroughly.

## Diagrams



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Caption: General workflow for handling **3,5-Diacetamido-2,6-diiodobenzoic acid**.



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Caption: Relationship between potential hazards and required personal protective equipment.

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## References

- 1. 3,5-Bis(acetylamino)-2,6-diiodobenzoic acid | C<sub>11</sub>H<sub>10</sub>I<sub>2</sub>N<sub>2</sub>O<sub>4</sub> | CID 5284542 - PubChem [pubchem.ncbi.nlm.nih.gov]
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